

2-(2-Fluorophenyl)oxazole CAS number and molecular weight

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Compound of Interest

Compound Name: 2-(2-Fluorophenyl)oxazole

Cat. No.: B061471

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An In-depth Technical Guide to 2-(2-Fluorophenyl)oxazole

For researchers, scientists, and professionals engaged in drug development, understanding the physicochemical properties and synthetic pathways of novel heterocyclic compounds is paramount. This technical guide provides a detailed overview of **2-(2-Fluorophenyl)oxazole**, a fluorinated aromatic heterocycle with potential applications in medicinal chemistry.

Core Compound Identification

Property	Value
Chemical Name	2-(2-Fluorophenyl)oxazole
CAS Number	178672-06-5
Molecular Formula	C ₉ H ₆ FNO
Molecular Weight	163.15 g/mol

This foundational data has been verified across multiple chemical supplier databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Physicochemical Data

A summary of the known quantitative data for **2-(2-Fluorophenyl)oxazole** is presented in the table below for ease of reference and comparison.

Property	Data Point	Reference
CAS Number	178672-06-5	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₉ H ₆ FNO	[1] [2]
Molecular Weight	163.148 g/mol	[1]
Purity	Typically ≥98%	[3]

Experimental Protocols: Synthesis of 2-(2-Fluorophenyl)oxazole

The synthesis of 2-aryl-oxazoles can be achieved through several established methodologies. A prevalent and effective method is the van Leusen oxazole synthesis, which involves the reaction of an aldehyde with tosylmethyl isocyanide (TosMIC).

General van Leusen Oxazole Synthesis Protocol

This protocol provides a general framework for the synthesis of oxazole derivatives and can be adapted for **2-(2-Fluorophenyl)oxazole**.

Materials:

- 2-Fluorobenzaldehyde
- Tosylmethyl isocyanide (TosMIC)
- Potassium carbonate (K₂CO₃) as a base
- Methanol (MeOH) as a solvent
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-fluorobenzaldehyde and an equimolar amount of TosMIC in methanol.

- **Base Addition:** Add potassium carbonate to the solution. The amount of base should be sufficient to facilitate the reaction, typically in slight excess.
- **Reaction:** Stir the mixture at room temperature. The progress of the reaction should be monitored using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the solvent is typically removed under reduced pressure. The residue is then redissolved in an organic solvent (e.g., ethyl acetate) and washed with water to remove inorganic salts.
- **Purification:** The crude product is purified, commonly by column chromatography on silica gel, to yield the pure **2-(2-Fluorophenyl)oxazole**.

Note: This is a generalized protocol. Specific reaction times, temperatures, and purification solvents may need to be optimized for yield and purity.

Biological Context and Significance

Oxazole-containing compounds are of significant interest in medicinal chemistry due to their wide range of biological activities.^{[10][11][12][13][14]} The oxazole scaffold is a key component in numerous natural products and synthetic molecules with demonstrated therapeutic potential.^{[11][15]}

Established Biological Activities of Oxazole Derivatives:

- Anticancer^{[11][13][14]}
- Antimicrobial^{[10][11]}
- Anti-inflammatory^{[11][13]}
- Antitubercular^{[11][13][14]}
- Antidiabetic^[11]

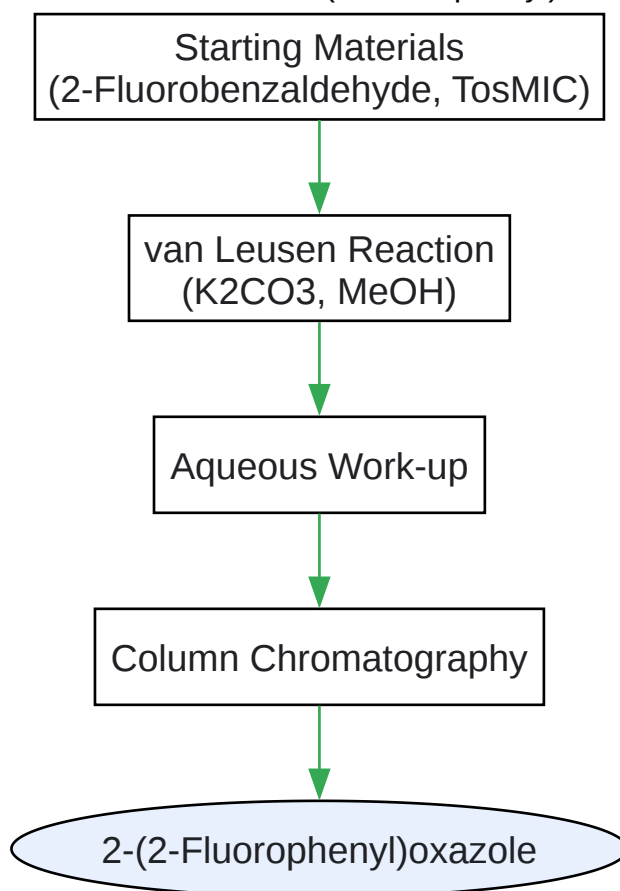
The introduction of a fluorine atom, as in **2-(2-Fluorophenyl)oxazole**, can often enhance the metabolic stability and binding affinity of a molecule to its biological target, making fluorinated

heterocycles particularly attractive in drug design.[16]

Workflow and Logical Diagrams

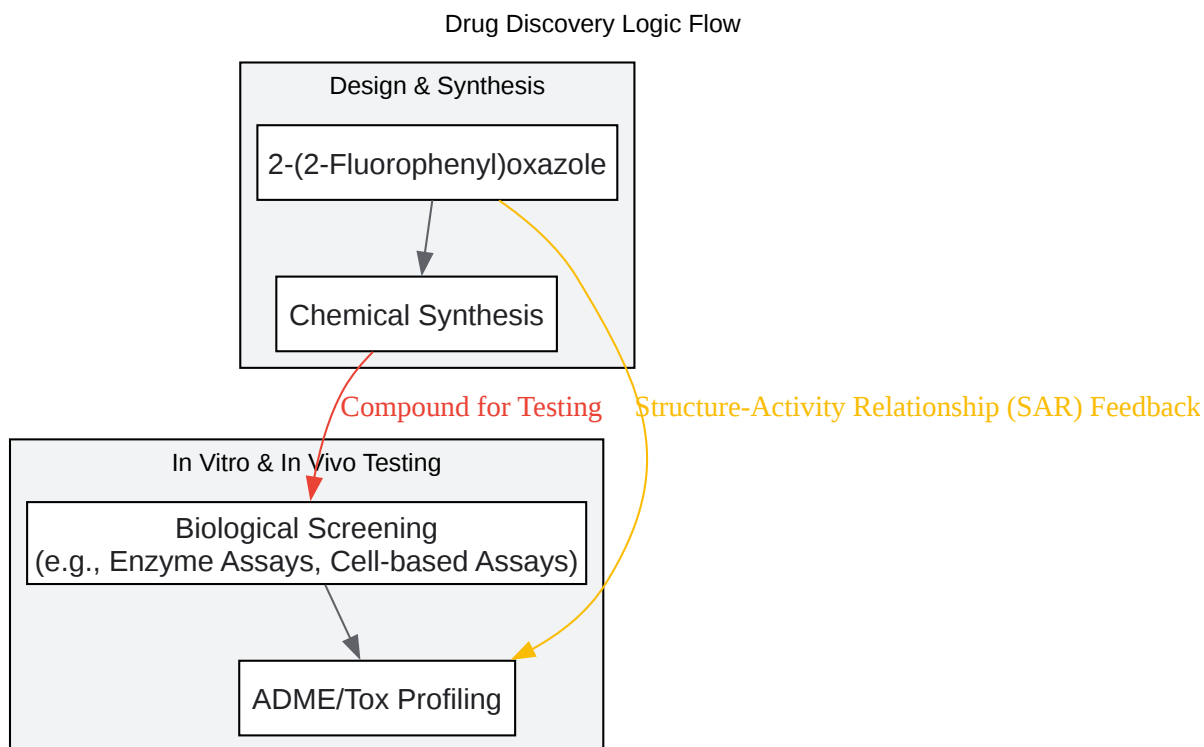
To visualize the process of developing and evaluating a compound like **2-(2-Fluorophenyl)oxazole**, the following diagrams illustrate the key workflows.

Synthetic Workflow for 2-(2-Fluorophenyl)oxazole



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Caption: Synthetic workflow for **2-(2-Fluorophenyl)oxazole** via the van Leusen reaction.



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Caption: Logical flow for the discovery and development of a new chemical entity.

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